

Zorubicin: Key Identifiers and Classification

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Compound Focus: Zorubicin

CAS No.: 54083-22-6

Cat. No.: S548649

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The table below summarizes the core identifying information for **Zorubicin** from the DrugBank database [1].

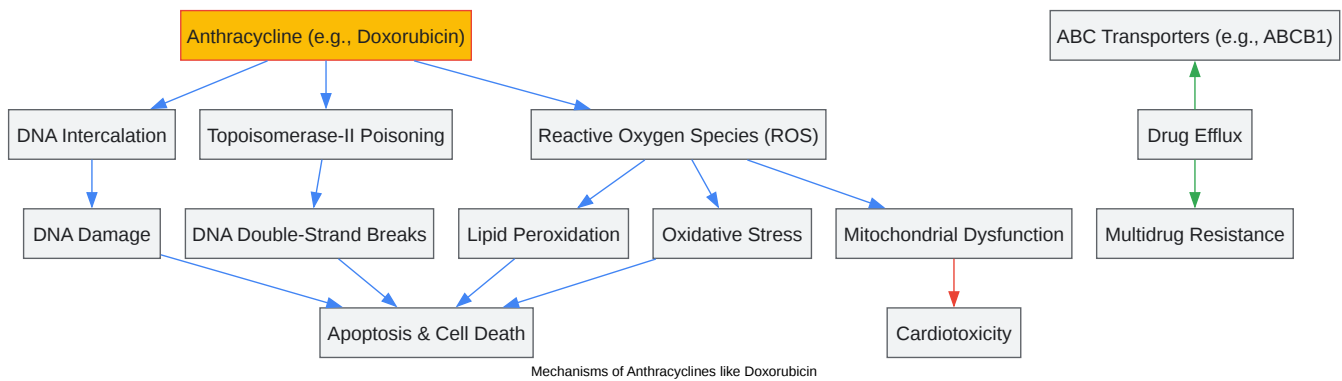
Property	Description
Generic Name	Zorubicin
DrugBank Accession Number	DB11618
Status	Experimental
Chemical Formula	C ₃₄ H ₃₅ N ₃ O ₁₀
Average Molecular Weight	645.665 g/mol
ATC Code	L01DB05
Drug Class	Anthracycline

Information Limitations and Research Context

- Limited Available Data:** The database entries for **Zorubicin** contain numerous "Not Available" fields for critical information, including its **specific mechanism of action, pharmacodynamics, indications, routes of elimination, and adverse effects** [1].

- **Established Drug Class, Little Specifics:** **Zorubicin** is confirmed as a member of the **anthracycline** class, which has historically been effective in chemotherapy [1]. However, no specific data on **Zorubicin**'s efficacy or safety profile was available in the search results.

To help frame potential research directions, the diagram below illustrates the common mechanisms of action and resistance for well-known anthracyclines like Doxorubicin, as **Zorubicin** likely shares some of these pathways [2] [3] [4].



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Potential mechanisms and resistance profiles of anthracycline drugs, based on data from doxorubicin [2] [5] [3].

Suggestions for Further Research

Given the scarcity of information, you may need to explore more specialized avenues:

- **Scientific Literature Databases:** Conduct a deep search on platforms like **PubMed, Google Scholar, or Scopus** using the keywords "**Zorubicin**" along with its CAS numbers (**54083-22-6** for the base, **36508-71-1** for the hydrochloride salt) [1].
- **Clinical Trials Registries:** Check global registries such as **ClinicalTrials.gov** to see if any past or ongoing clinical studies involved **Zorubicin**.
- **Patent Literature:** Searching chemical and pharmaceutical patents may yield technical information about its synthesis and early biological testing.

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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Zorubicin [go.drugbank.com]
2. Doxorubicin pathways: pharmacodynamics and adverse ... [pmc.ncbi.nlm.nih.gov]
3. Doxorubicin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
4. Doxorubicin—An Agent with Multiple Mechanisms of ... [pmc.ncbi.nlm.nih.gov]
5. Predictive and Prognostic Relevance of ABC Transporters for ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Zorubicin: Key Identifiers and Classification]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548649#zorubicin-experimental-drug-status>]

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